

Personal protective equipment for handling 2,2'-Dinitrobiphenyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2'-Dinitrobiphenyl

Cat. No.: B165474

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Essential Safety and Handling Guide for 2,2'-Dinitrobiphenyl

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,2'-Dinitrobiphenyl**. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Quantitative Data

2,2'-Dinitrobiphenyl is a hazardous substance that requires careful handling. It is classified as a skin, eye, and respiratory irritant.^{[1][2]} The toxicological properties have not been fully investigated, demanding a cautious approach.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	2436-96-6	[3][4]
Molecular Formula	C12H8N2O4	[3]
Molecular Weight	244.20 g/mol	[4][5]
Appearance	Beige to light yellow powder/crystal	[1]
Odor	Odorless	[1]
Melting Point	124-126 °C (lit.)	[3][4]
Boiling Point	305 °C	[3][6]
Flash Point	Not applicable	[4]
Water Solubility	Insoluble	[3]

Table 2: Hazard Classifications

Hazard	Category	GHS Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Source:[5]

Occupational exposure limits (PEL, TLV) for **2,2'-Dinitrobiphenyl** have not been established. Therefore, exposure should be minimized to the lowest achievable level.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,2'-Dinitrobiphenyl** to prevent exposure.

Table 3: Required Personal Protective Equipment

Body Part	Equipment	Standard/Specification
Eyes/Face	Safety goggles	European Standard EN 166
Hands	Chemical-resistant gloves (e.g., Nitrile)	
Body	Protective work clothing, lab coat	
Respiratory	N95 (US) or EN 149 (EU) FFP2 dust mask (for handling powder)	For large scale/emergency use, a NIOSH/MSHA or European Standard EN 136 approved respirator is required.

Source:[4]

Experimental Protocol: Safe Handling Procedure

This protocol outlines the step-by-step procedure for the safe handling of **2,2'-Dinitrobiphenyl** in a laboratory setting.

Preparation:

- **Work Area:** Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.
- **PPE:** Don all required personal protective equipment as listed in Table 3.
- **Spill Kit:** Ensure a chemical spill kit is readily accessible.
- **Emergency Equipment:** Locate the nearest safety shower and eyewash station.

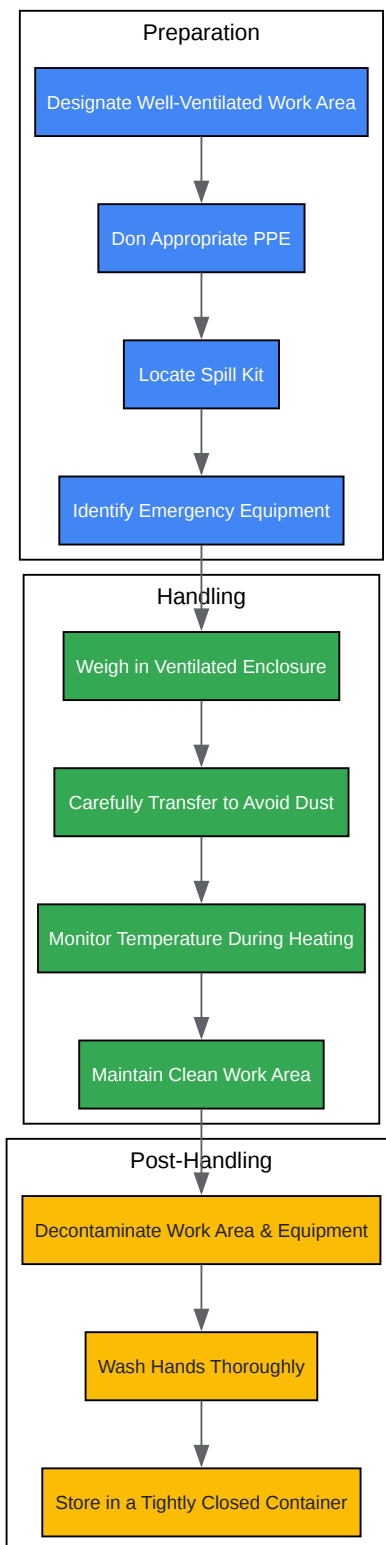
Handling:

- Weighing: When weighing the solid, use a balance inside the fume hood or in a ventilated enclosure to avoid dust inhalation.
- Transferring: Handle the substance carefully to prevent dust generation. Use appropriate tools (spatulas, etc.) to transfer the powder.
- Heating: If heating is required, be aware that the reaction mixture should not be allowed to cool in the flask as it may solidify and become difficult to remove.[7]
- Housekeeping: Keep the work area clean and tidy. Avoid accumulation of dust.

Post-Handling:

- Decontamination: Thoroughly clean the work area and any equipment used.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.
- Storage: Store **2,2'-Dinitrobiphenyl** in a tightly closed container in a dry, cool, and well-ventilated place.[1]

Safe Handling Workflow for 2,2'-Dinitrobiphenyl



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Caption: Workflow for the safe handling of **2,2'-Dinitrobiphenyl**.

Emergency Procedures

In the event of an emergency, follow these procedures immediately.

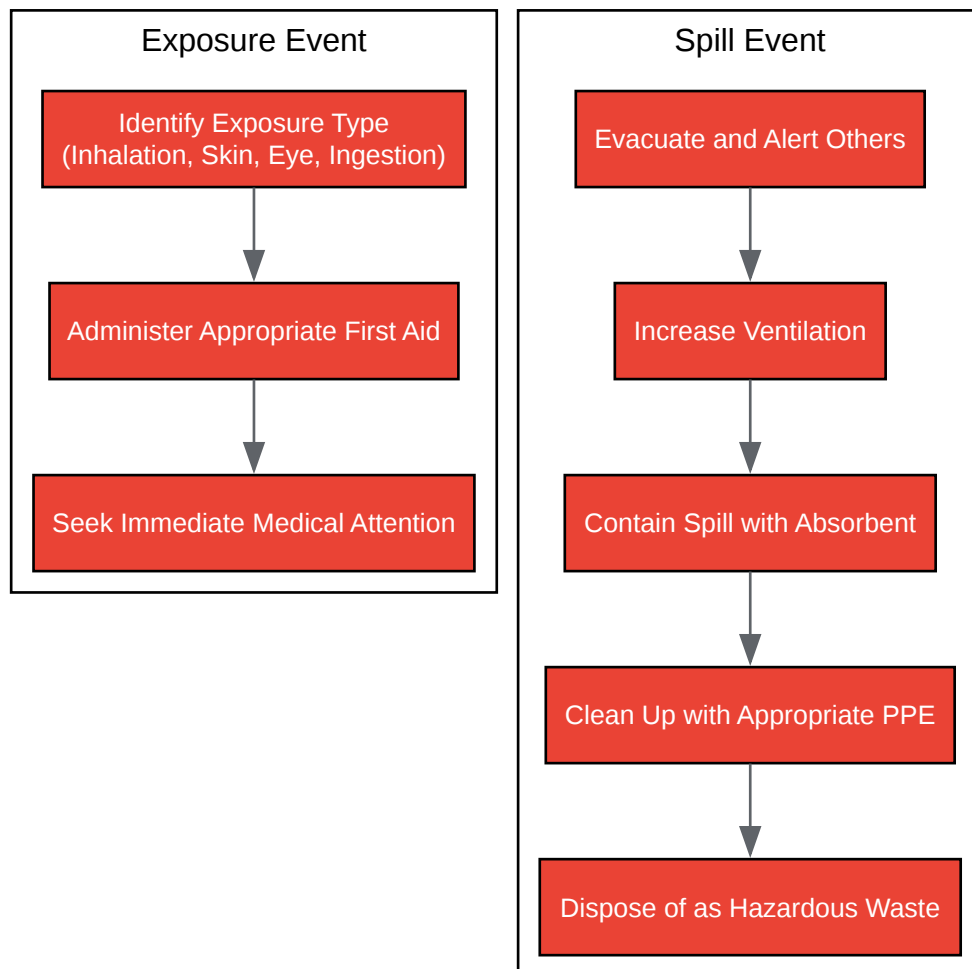
Exposure:

- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[8\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing. Seek medical attention.[\[8\]](#)
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[\[8\]](#)
- Ingestion: Clean the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[8\]](#)

Spill:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Increase ventilation in the area of the spill.
- Contain: Use an appropriate absorbent material (e.g., vermiculite, dry sand) to contain the spill.[\[3\]](#)
- Clean-up: Wearing appropriate PPE, sweep up the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[\[8\]](#) Do not let the chemical enter the environment.[\[8\]](#)
- Decontaminate: Clean the spill area with soap and water.

Emergency Response for 2,2'-Dinitrobiphenyl



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Caption: Emergency response plan for exposure or spill events.

Disposal Plan

2,2'-Dinitrobiphenyl and any materials contaminated with it are classified as hazardous waste.

[8]

- Collection: Collect all waste material (including contaminated PPE and spill clean-up materials) in a clearly labeled, sealed container.
- Storage: Store the hazardous waste in a designated, secure area away from incompatible materials.

- Disposal: Dispose of the hazardous waste through an approved waste disposal plant in accordance with local, regional, and national regulations.[8] Do not dispose of it in the regular trash or down the drain.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,2'-Dinitrobiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165474#personal-protective-equipment-for-handling-2-2-dinitrobiphenyl>]

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